

Discovery and history of C.I. Acid Blue 158

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Compound of Interest

Compound Name: C.I. Acid blue 158

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C.I. Acid Blue 158: A Technical Guide

Abstract

This technical guide provides a comprehensive overview of **C.I. Acid Blue 158** (C.I. 14880), a premetallized monoazo dye. The document details its chemical and physical properties, historical context within the development of metal-complex dyes, and a general synthesis protocol. Primary applications, particularly in the textile and leather industries, are discussed. This guide is intended for researchers, scientists, and professionals in chemical and materials sciences. It should be noted that while **C.I. Acid Blue 158** is used as a biological stain, specific applications in drug development or defined signaling pathways have not been identified in publicly available literature.

Introduction

C.I. Acid Blue 158 is a synthetic anionic dye belonging to the class of metal-complex azo dyes. These dyes are characterized by a central metal atom, in this case, chromium, coordinated to an azo ligand. This structure confers high stability and fastness properties, particularly to light and washing, making it a valuable colorant for various industrial applications. The dye is known for its greenish-blue hue and is primarily used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1]

History and Discovery

While the specific date of discovery and the original inventors of **C.I. Acid Blue 158** are not well-documented in available historical records, its development is situated within the broader

advancements in azo dye chemistry in the early to mid-20th century. The transition from early mordant dyes, which required a two-step dyeing and metal treatment process, to premetallized dyes that incorporated the metal atom into the dye molecule was a significant innovation. This advancement provided dyers with colorants offering superior fastness and a more streamlined application process. **C.I. Acid Blue 158** is a product of this era of innovation in dye chemistry.

Chemical and Physical Properties

C.I. Acid Blue 158 is a dark blue powder with good solubility in water, forming a blue solution. [2] It is also soluble in alcohol.[2] The presence of sulfonic acid groups in its structure imparts its acidic nature and water solubility.

Quantitative Data

Property	Value	Reference
Colour Index Name	C.I. Acid Blue 158	[3]
Colour Index Number	14880	[3]
CAS Number	6370-08-7	[3]
Chemical Class	Monoazo (Metallized)	[3]
Molecular Formula	$C_{20}H_{10}CrN_2NaO_9S_2^-$	[2]
Molecular Weight	561.41 g/mol	[2]
Appearance	Dark Blue Powder	[2]
Hue	Greenish-Blue	[3]
Solubility in Water @ 90°C	80-90 g/L	[4]
pH of 1% Solution	6-8	[4]
Lightfastness (AATCC)	5	[5]

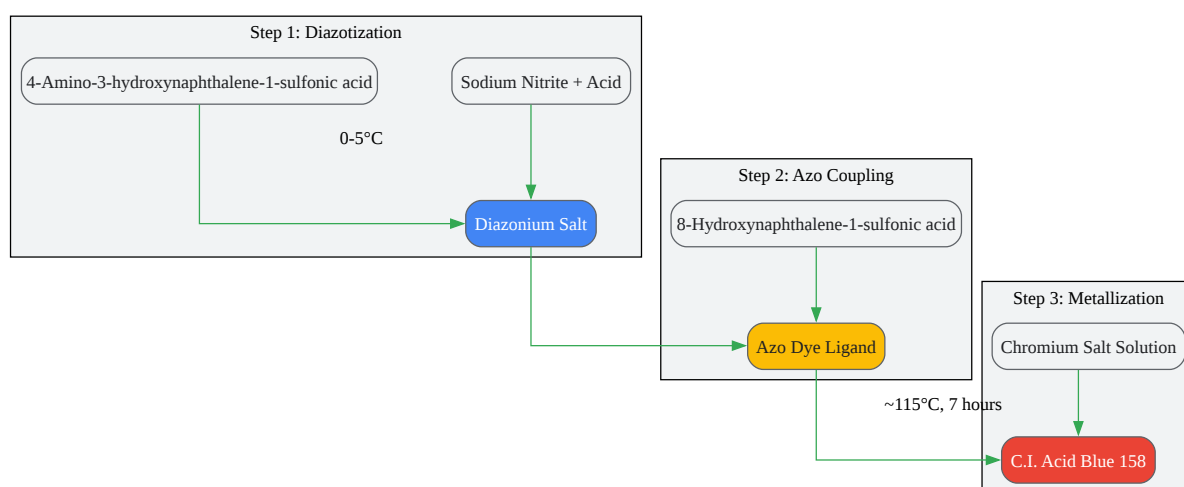
Synthesis

The synthesis of **C.I. Acid Blue 158** is a multi-step process that involves diazotization, azo coupling, and metallization.

General Experimental Protocol

The manufacturing process for **C.I. Acid Blue 158** involves the following key steps:[3]

- **Diazotization:** 4-Amino-3-hydroxynaphthalene-1-sulfonic acid is treated with a solution of sodium nitrite in an acidic medium (typically hydrochloric acid) at a low temperature (0-5 °C) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 8-hydroxynaphthalene-1-sulfonic acid. This electrophilic substitution reaction forms the azo dye ligand.
- **Metallization:** The azo dye is then heated with a chromium salt, such as a chromium sulfate solution, in an acidic aqueous medium. The reaction is typically carried out at an elevated temperature (around 115 °C) for several hours to facilitate the formation of the chromium complex.[3]
- **Isolation:** The final dye is isolated from the reaction mixture, typically by salting out, followed by filtration and drying.



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A generalized workflow for the synthesis of **C.I. Acid Blue 158**.

Applications

The primary applications of **C.I. Acid Blue 158** are in the dyeing and printing industries.

- **Textile Dyeing:** It is extensively used for dyeing protein fibers such as wool and silk, as well as synthetic fibers like nylon and their blends.[5] It exhibits good exhaustion and discharge properties.[2]
- **Leather Dyeing:** The dye is also suitable for the coloration of leather.[2]
- **Printing:** **C.I. Acid Blue 158** is used for direct and discharge printing on woolen fabrics.[2]

- **Biological Staining:** It is mentioned as a multifunctional dye used in biological experiments to help researchers observe and analyze cell structures.[2] However, specific, standardized protocols for its use as a biological stain are not readily available in the literature. It has also been identified as a contact allergen found in suture materials.[2]

Spectroscopic Data

Detailed and publicly available spectroscopic data such as UV-Vis and IR spectra for **C.I. Acid Blue 158** are scarce. General characteristics of metal-complex azo dyes include strong absorption in the visible region of the electromagnetic spectrum, which is responsible for their intense color. The infrared spectrum would be expected to show characteristic absorption bands for the sulfonic acid groups, the azo bond ($-N=N-$), and the aromatic structures.

Use in Drug Development and Signaling Pathways

A thorough review of the scientific literature did not yield any evidence of the use of **C.I. Acid Blue 158** in drug development or research related to specific biological signaling pathways. Its application in the life sciences appears to be confined to its role as a general biological stain for microscopic visualization.[2][6]

Conclusion

C.I. Acid Blue 158 is a well-established metallized azo dye with significant industrial importance, particularly in the coloration of textiles and leather. Its chemical structure provides high fastness properties. While its synthesis follows a standard procedure for this class of dyes, specific details of its discovery and comprehensive analytical data are not widely published. Its role in biological research is limited to general staining, with no current evidence supporting its use in drug development. Further research would be beneficial to fully characterize its spectroscopic properties and explore any potential for broader applications.

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